

Standard Operating Procedure: Disposal of 2-Bromo-N-cyclopentylpropanamide

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Compound of Interest

Compound Name: 2-bromo-N-cyclopentylpropanamide
CAS No.: 905810-23-3
Cat. No.: B1286047

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Executive Summary

Immediate Classification: Halogenated Organic Waste RCRA Status: Non-listed hazardous waste (Characteristic: Toxic/Irritant). Primary Hazard: Alkylating agent (Alpha-bromo amide); Skin/Eye Irritant.

This guide defines the containment, segregation, and disposal protocols for **2-bromo-N-cyclopentylpropanamide** (CAS: 905810-23-3). As an

-bromo amide, this compound possesses electrophilic properties capable of alkylating biological macromolecules. Consequently, it must be handled with a higher degree of containment than standard organic solids.

Core Directive: Do not dispose of via sanitary sewer or trash. Segregate from non-halogenated solvents to ensure proper high-temperature incineration.

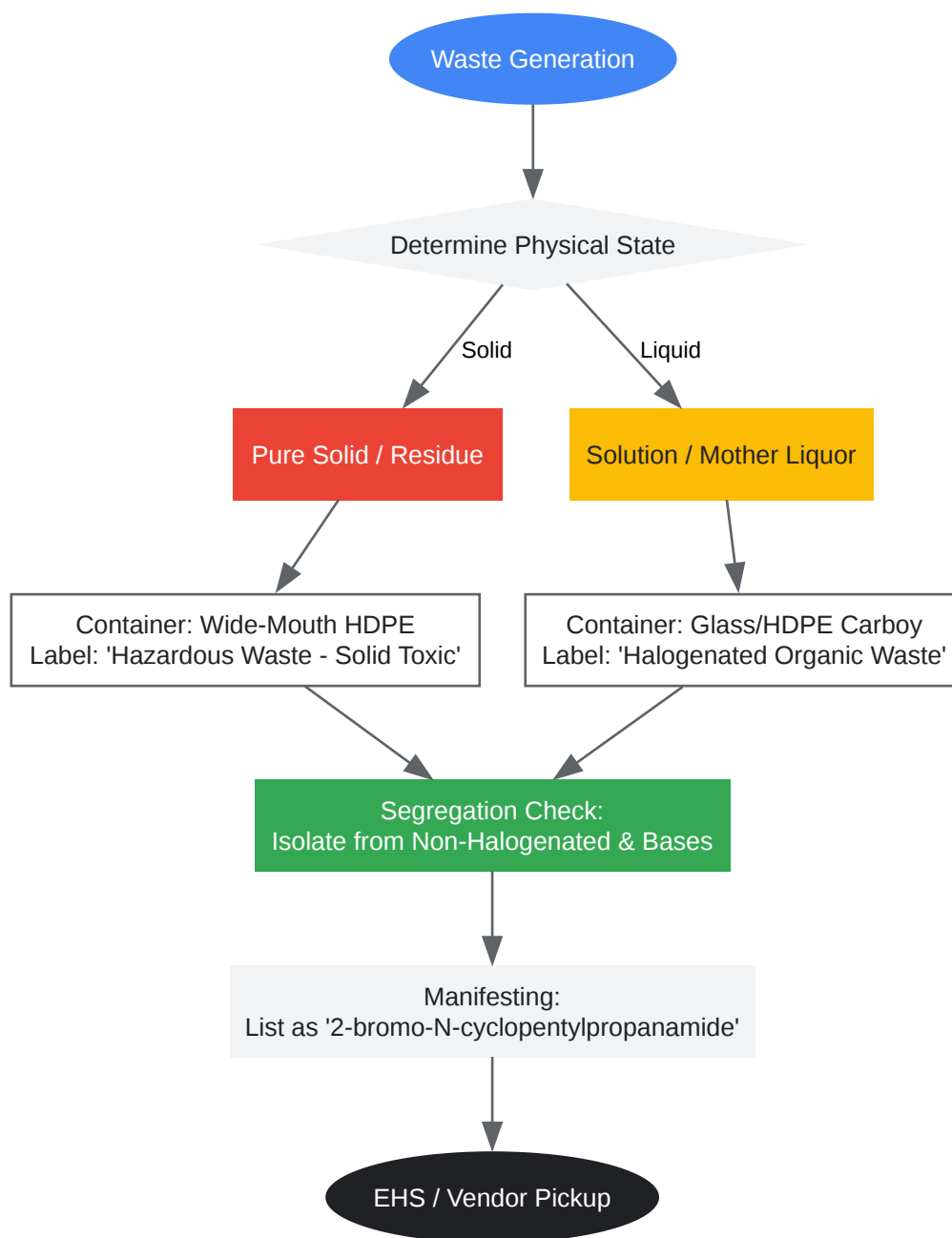
Chemical Safety Profile & Mechanism

To ensure safe handling, researchers must understand the causality of the hazard.

Property	Data	Operational Implication
CAS Number	905810-23-3	Use for waste manifesting and inventory tracking.
Functional Group	-Bromo Amide	Alkylating Agent: The carbon-bromine bond adjacent to the carbonyl is susceptible to nucleophilic attack. It can irreversibly bind to proteins/DNA.
Physical State	Solid (typically)	Dust inhalation risk; requires particulate controls (N95 or fume hood).
Hazards (GHS)	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.)	PPE Requirement: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.
Incompatibilities	Strong Bases, Oxidizers, Nucleophiles	Segregation: Do not mix with caustic waste (e.g., NaOH) to prevent uncontrolled hydrolysis or exothermic degradation.

Disposal Decision Framework

The following workflow dictates the logical path for disposal based on the physical state of the waste.



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Figure 1: Logical decision tree for segregating and packaging **2-bromo-N-cyclopentylpropanamide** waste.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound or Contaminated Solids)

Use this for: Expired stocks, weighing paper, contaminated gloves, and silica gel.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated "Solid Waste" pail with a screw-top lid.
- Bagging (Double Containment): Place the chemical or contaminated items into a clear polyethylene bag (minimum 2 mil thickness) before placing it into the rigid container. This prevents dust dispersion when the container is opened.
- Labeling:
 - Affix a hazardous waste label.[1]
 - Constituents: Write "**2-bromo-N-cyclopentylpropanamide**" (Do not use abbreviations).
 - Hazard Checkbox: Check "Toxic" and "Irritant".
- Storage: Store in a satellite accumulation area (SAA) inside a secondary containment tray until pickup.

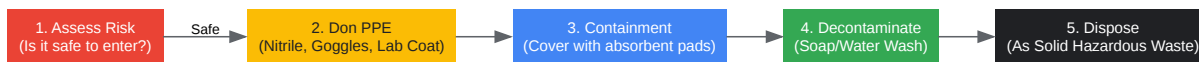
Protocol B: Liquid Waste (Reaction Mixtures & Rinsates)

Use this for: HPLC effluent, mother liquors, and cleaning solvents.

- Stream Selection: This compound must go into the Halogenated Waste stream.
 - Reasoning: Halogenated compounds require higher incineration temperatures (>1100°C) and specific scrubbing to remove acid gases (HBr/HCl). Mixing with non-halogenated waste can result in improper destruction or regulatory fines.
- Compatibility Check: Ensure the waste carboy does not contain strong bases (e.g., hydroxide solutions) or strong oxidizers.[2]
- Transfer: Use a funnel to prevent spills. Rinse the funnel with a small amount of halogenated solvent (e.g., Dichloromethane) into the carboy after use.
- Cap & Vent: Ensure the cap is tightly closed when not actively adding waste.

Emergency Spill Response

Trigger: Spillage of >100 mg of solid or >10 mL of solution outside a fume hood.



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Figure 2: Immediate operational response flow for laboratory spills.

Detailed Spill Procedure:

- **Evacuate & Ventilate:** If the spill is significant and outside a hood, move personnel away and allow dust/vapors to settle.
- **PPE:** Wear double nitrile gloves, safety goggles, and a lab coat. If dust is present, use an N95 respirator.
- **Absorb:**
 - **Solids:** Do not dry sweep (creates dust). Cover with wet paper towels or oil-dri absorbent to dampen, then scoop.
 - **Liquids:** Cover with an absorbent pad or vermiculite.
- **Clean Surface:** Wipe the area with soap and water.[3] Note: Do not use bleach immediately, as it may react with other contaminants; simple surfactant cleaning is safer for initial decontamination.
- **Disposal:** Place all cleanup materials (pads, gloves, scoop) into the Solid Hazardous Waste container.

References & Verification

The protocols above are synthesized from standard chemical hygiene practices for halogenated organic compounds and specific hazard data for

-bromo amides.

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Disclaimer: This guide is for educational and planning purposes. Always consult your institution's Environmental Health & Safety (EHS) officer and local regulations (e.g., 40 CFR 261 in the US) before disposal.

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